

A Comprehensive Technical Guide to 2,2'-Dibromo-5,5'-dinitrophenyl

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Compound of Interest

Compound Name: 2,2'-Dibromo-5,5'-dinitrophenyl

Cat. No.: B1355337

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CAS Number: 52026-22-9

This technical guide provides an in-depth overview of **2,2'-Dibromo-5,5'-dinitrophenyl**, a halogenated and nitrated aromatic compound. The information is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

While specific experimental data for **2,2'-Dibromo-5,5'-dinitrophenyl** is limited in publicly available literature, the properties of structurally similar compounds provide valuable insights. The following table summarizes key data for the target compound and its analogues, 4,4'-Dibromo-2,2'-dinitrophenyl and 2,2'-dinitrophenyl.

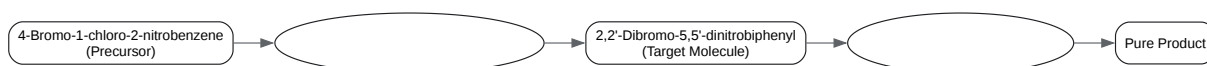
Property	2,2'-Dibromo-5,5'-dinitrobiphenyl	4,4'-Dibromo-2,2'-dinitrobiphenyl[1]	2,2'-dinitrobiphenyl[2]
CAS Number	52026-22-9	91371-12-9	2436-96-6
Molecular Formula	C ₁₂ H ₆ Br ₂ N ₂ O ₄	C ₁₂ H ₆ Br ₂ N ₂ O ₄	C ₁₂ H ₈ N ₂ O ₄
Molecular Weight	401.99 g/mol	402.00 g/mol	244.20 g/mol
Appearance	-	Solid[1]	-
Melting Point	-	145-150 °C[1]	-
Boiling Point	-	-	-
Solubility	-	-	-

Synthesis and Experimental Protocols

The synthesis of **2,2'-Dibromo-5,5'-dinitrobiphenyl** is anticipated to proceed via an Ullmann coupling reaction, a well-established method for the formation of biaryl compounds.[3][4][5][6] While a specific protocol for this exact molecule is not readily available, the synthesis of the closely related 4,4'-Dibromo-2,2'-dinitrobiphenyl from 2,5-dibromonitrobenzene serves as an excellent template.[7]

Conceptual Synthesis Workflow

The proposed synthesis involves the copper-mediated homocoupling of a suitable bromonitrobenzene precursor.



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Caption: Proposed synthesis workflow for **2,2'-Dibromo-5,5'-dinitrobiphenyl**.

Detailed Experimental Protocol (Adapted from a similar synthesis[8])

Materials:

- 4-Bromo-1-chloro-2-nitrobenzene (starting material)
- Copper powder, activated
- High-boiling point solvent (e.g., Dimethylformamide (DMF) or nitrobenzene)
- Standard laboratory glassware and heating apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a mechanical stirrer and a reflux condenser, add the starting material, 4-bromo-1-chloro-2-nitrobenzene, and the chosen high-boiling point solvent.
- **Initiation:** Heat the mixture to a high temperature (typically above 200°C) under an inert atmosphere (e.g., nitrogen or argon).
- **Copper Addition:** Gradually add activated copper powder to the heated solution with vigorous stirring. The reaction is often exothermic, and the rate of addition should be controlled to maintain a steady reaction temperature.
- **Reaction Monitoring:** Maintain the reaction at the elevated temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Filter the mixture to remove the copper and copper salts.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol or a mixture of solvents) to yield the final **2,2'-Dibromo-5,5'-dinitrobiphenyl**.

Note: The reaction conditions, particularly temperature and reaction time, may need to be optimized for this specific substrate.

Applications in Research and Development

Based on the applications of its analogues, **2,2'-Dibromo-5,5'-dinitrobiphenyl** is primarily of interest as a chemical intermediate.

- **Materials Science:** Similar polybrominated and nitrated biphenyls are utilized in the synthesis of carbazoles and other fused heterocyclic ring systems. These structures are often investigated for their potential use in organic light-emitting diodes (OLEDs) and other organic electronic materials.
- **Chemical Synthesis:** The bromine and nitro functional groups offer versatile handles for further chemical transformations, making it a valuable building block for the synthesis of more complex molecules. It can serve as a precursor for the synthesis of PBB 52, a polybrominated biphenyl.

Biological Activity and Potential in Drug Development

The biological activity of **2,2'-Dibromo-5,5'-dinitrobiphenyl** has not been extensively studied. However, research on related classes of compounds provides some indication of potential areas of interest:

- **Polybrominated Diphenyl Ethers (PBDEs):** Some naturally occurring and synthetic PBDEs have been shown to exhibit a range of biological activities, including antimicrobial and cytotoxic effects.^{[8][9]} Certain bromophenol derivatives have also been investigated as inhibitors of protein tyrosine phosphatase 1B (PTP1B), a target in anti-diabetic drug discovery.^{[10][11]}
- **Dinitrophenyl Derivatives:** This class of compounds has been explored for various biological effects, though toxicity is often a concern.^[12]

It is important to note that the presence of multiple bromine and nitro groups may confer significant toxicity, which would need to be carefully evaluated in any drug development program. The high failure rate of drug candidates in clinical trials underscores the importance of thorough preclinical evaluation.^[13]

Safety and Handling

Specific safety data for **2,2'-Dibromo-5,5'-dinitrobiphenyl** is not readily available. However, based on the data for structurally similar compounds, the following precautions should be taken:

- Hazard Classification (based on analogues): Likely to be classified as an irritant, and potentially harmful if swallowed or in contact with skin. May cause serious eye damage and respiratory irritation. It is also expected to be toxic to aquatic life.[1][14][15][16]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection. Work in a well-ventilated area or under a fume hood.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, well-ventilated place.

A comprehensive Safety Data Sheet (SDS) should be consulted before handling this compound.[14][15][16][17]

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